

Spectroscopic Validation of p-Nitrobenzyloxycarbonyl (pNZ) Protection: A Comparative Technical Guide

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Compound of Interest

Compound Name: *PNZ-ONb*
CAS No.: *1154758-31-2*
Cat. No.: *B1469574*

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Executive Summary

The p-nitrobenzyloxycarbonyl (pNZ) group is a critical orthogonal protecting group in complex organic synthesis and peptide chemistry. Its value lies in its unique stability profile: it is stable to trifluoroacetic acid (TFA) (unlike Boc) and piperidine (unlike Fmoc), yet it can be selectively cleaved via reduction (hydrogenolysis or SnCl

) under neutral conditions.

However, the structural similarity between pNZ and the standard Benzyloxycarbonyl (Cbz/Z) group can lead to analytical ambiguity. This guide provides a definitive spectroscopic framework to confirm pNZ attachment, distinguishing it from Cbz and other carbamates using NMR, IR, UV-Vis, and Mass Spectrometry.

Part 1: Strategic Comparison of Carbamate Protecting Groups

The pNZ group is often chosen when "standard" orthogonality (Boc/Fmoc) is insufficient. The table below outlines the operational differences and the specific spectral signatures that define pNZ.

Table 1: Comparative Analysis of Common Carbamate Protecting Groups

Feature	pNZ (p-Nitrobenzyloxycarbonyl)	Cbz (Benzyloxycarbonyl)	Fmoc (Fluorenylmethoxycarbonyl)	Boc (tert-Butyloxycarbonyl)
Primary Deprotection	Reduction (H ₂ /Pd, SnCl ₄ , NaHSO ₃)	Hydrogenolysis (H ₂ /Pd) or Strong Acid (HBr/AcOH)	Base (20% Piperidine)	Acid (TFA, HCl)
Stability	Stable to TFA & Piperidine	Stable to TFA & Base (mostly)	Stable to Acid	Stable to Base & Hydrogenolysis
H NMR Signature	AA'BB' Doublets (7.5 & 8.2 ppm)	Multiplet (7.3–7.4 ppm)	Doublet (4.2 ppm) + Triplet (4.4 ppm)	Singlet (~1.4 ppm, 9H)
IR Marker	NO Stretches (~1520 & 1350 cm ⁻¹)	No NO bands	C=O (~1700 cm ⁻¹)	C-H Aliphatic (~2980 cm ⁻¹)
UV-Vis	Strong ~270–285 nm	Weak absorption <260 nm	Strong ~301 nm (Fmoc chromophore)	Transparent >220 nm

Part 2: Spectroscopic Deep Dive (The "How-To")

Nuclear Magnetic Resonance (NMR) – The Structural Fingerprint

NMR is the gold standard for structural confirmation. The p-nitro group exerts a strong electron-withdrawing effect, creating a distinct deshielding pattern that separates pNZ from Cbz.

- Aromatic Region (The "Smoking Gun"):
 - Cbz: The 5 aromatic protons appear as a multiplet around 7.30–7.40 ppm.
 - pNZ: The symmetry of the p-substituted ring creates an AA'BB' system. You will see two distinct doublets (integrating to 2H each):
 - ~8.2 ppm: Protons ortho to the nitro group (strongly deshielded).
 - ~7.5 ppm: Protons meta to the nitro group (ortho to the benzylic position).
- Benzylic Protons (-CH-O-):
 - Cbz: Singlet at ~5.10 ppm.
 - pNZ: Singlet shifted downfield to ~5.20–5.30 ppm due to the inductive effect of the nitro group.

Infrared Spectroscopy (IR) – The Functional Check

IR provides a rapid "yes/no" confirmation of the nitro group's presence without consuming the sample.

- Carbonyl (C=O): Strong carbamate stretch at 1690–1760 cm⁻¹.
- Nitro (NO₂)

): This is the diagnostic region for pNZ. Look for two strong bands absent in Cbz:

- Asymmetric Stretch: 1515–1525 cm
- Symmetric Stretch: 1345–1355 cm

UV-Vis Spectroscopy – Quantification & Process Monitoring

The p-nitrobenzyl moiety is a strong chromophore. This allows for quantification of loading on resins or monitoring deprotection kinetics.

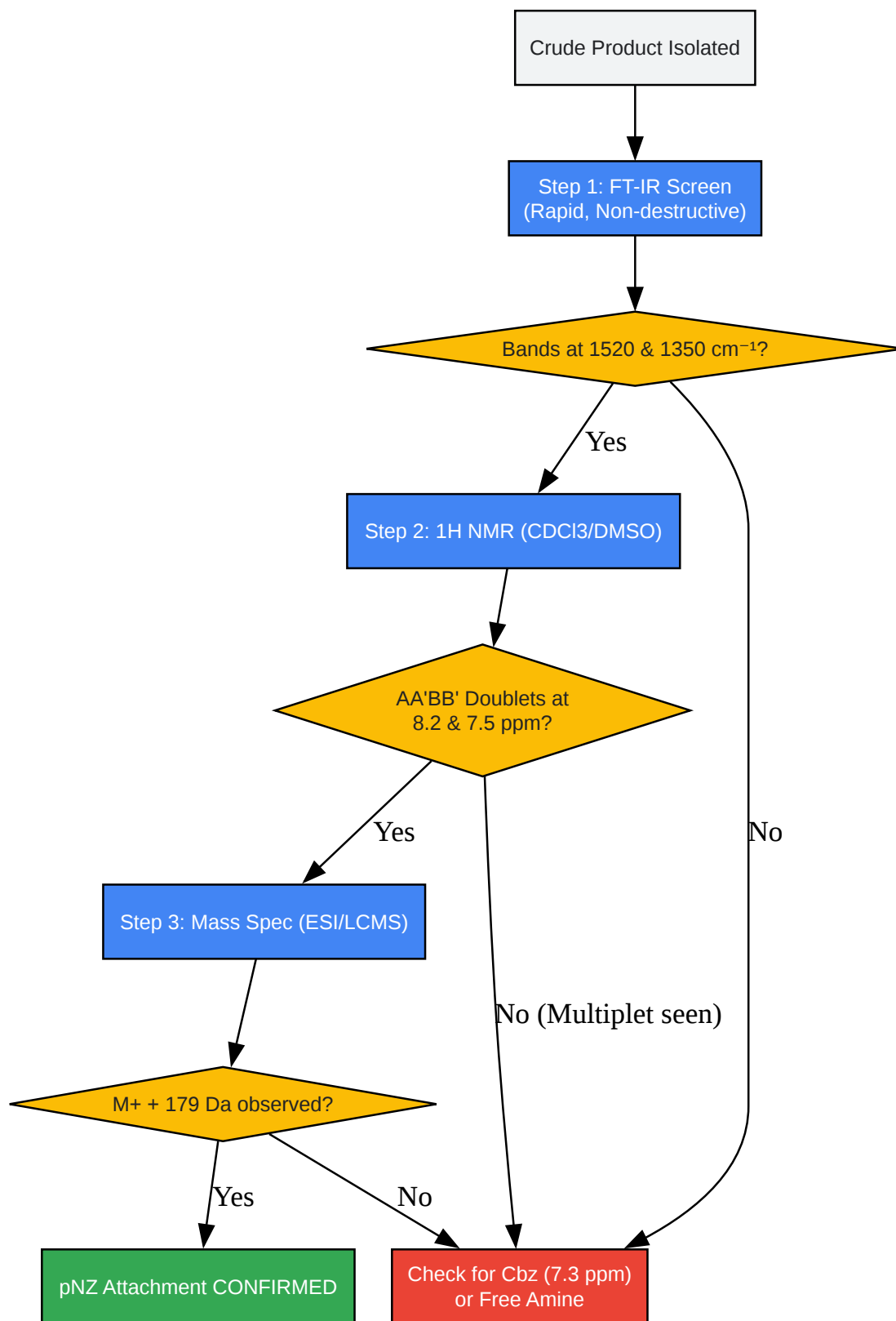
- Attachment Confirmation: pNZ derivatives show a strong absorption maximum () around 270–285 nm (M cm).
- Deprotection Monitoring: Upon cleavage (e.g., hydrolysis of the reduced amine), the release of p-nitrobenzyl alcohol or p-nitrophenol (if using active esters) can be monitored. p-Nitrophenol is intensely yellow in alkaline solution (405 nm,).

Mass Spectrometry (MS) – The Mass Confirmation

- Mass Shift: The addition of the pNZ group adds 179.13 Da to the molecular weight of the amine (replacing H).
- Fragmentation: In ESI or EI, look for the characteristic p-nitrobenzyl cation at 136, which is distinct from the benzyl cation (91) seen with Cbz.

Part 3: Decision Workflow

The following diagram illustrates the logical flow for confirming pNZ attachment during a synthesis campaign.



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Caption: Logical decision tree for validating pNZ attachment using sequential spectroscopic methods.

Part 4: Detailed Experimental Protocols

Protocol A: High-Resolution ¹H NMR Verification

Objective: Definitively distinguish pNZ from Cbz and quantify purity.

- Sample Preparation: Dissolve ~5–10 mg of the dried product in 0.6 mL of CDCl₃ (or DMSO-
if solubility is poor). Ensure the solvent is free of acid traces to prevent degradation.
- Acquisition: Acquire a standard 1D proton spectrum (minimum 16 scans).
- Analysis:
 - Reference: Set TMS to 0.00 ppm or residual CHCl₃ to 7.26 ppm.
 - Integration: Integrate the aromatic region (7.0–8.5 ppm).
 - Validation Criteria:
 - Identify the doublet at ~8.2 ppm (Hz). This integrates to 2 protons.
 - Identify the doublet at ~7.5 ppm (Hz). This integrates to 2 protons.
 - Confirm the benzylic singlet at ~5.25 ppm (2 protons).
 - Note: If you see a multiplet at 7.35 ppm, you likely have Cbz contamination or the wrong starting material.

Protocol B: UV-Vis Monitoring of Deprotection

Objective: Confirm removal of the pNZ group (e.g., after SnCl

treatment).

- Baseline: Prepare a 0.1 mM solution of the pNZ-protected compound in Methanol. Record absorbance at 280 nm.
- Reaction: Treat the sample with the deprotection reagent (e.g., 6M SnCl / HCl / Dioxane).
- Quench & Measure:
 - Take an aliquot and dilute into a buffer at pH 8.0 (e.g., Phosphate buffer).
 - The reduced byproduct (p-aminobenzyl alcohol) has a significantly different spectrum (shifts to ~240 nm).
 - Alternative (if using p-nitrophenyl ester activation): If monitoring the coupling reaction using pNZ-ONp, the release of p-nitrophenol can be quantified at 405 nm (yellow) in basic media.

References

- Isidro-Llobet, A., et al. (2005). "p-Nitrobenzyloxycarbonyl (pNZ) as a Temporary N α -Protecting Group in Orthogonal Solid-Phase Peptide Synthesis." *European Journal of Organic Chemistry*, 2005(14), 3031–3039.
- Reich, H. J. "Structure Determination Using NMR: Chemical Shift Data." University of Wisconsin-Madison.
- Thermo Fisher Scientific. "Extinction Coefficients and Absorbance of Proteins and Labels."
- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." Wiley. (Standard Reference for IR/NMR tables).

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